

Application Notes and Protocols for Gaseous 1,1,2-Trifluoroethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,2-Trifluoroethane

Cat. No.: B1584508

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1,2-Trifluoroethane (CH_2FCF_2) is a hydrofluorocarbon (HFC) that exists as a colorless gas at room temperature.^[1] While it has applications as a refrigerant and aerosol propellant, its utility in a laboratory setting, particularly in organic synthesis and drug development, is an area of specialized interest.^[2] These application notes provide a comprehensive overview of the safe handling and potential laboratory applications of gaseous **1,1,2-Trifluoroethane**, with a focus on its role as a precursor in the synthesis of fluorinated compounds.

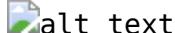
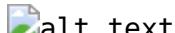
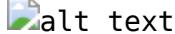
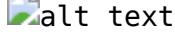
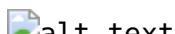
Physicochemical and Safety Data

A thorough understanding of the physical, chemical, and safety properties of **1,1,2-Trifluoroethane** is paramount for its safe handling and effective use in a laboratory environment. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of **1,1,2-Trifluoroethane**

Property	Value	Reference
Chemical Formula	<chem>C2H3F3</chem>	[1]
Molecular Weight	84.04 g/mol	[3]
CAS Number	430-66-0	[4]
Boiling Point	5 °C (41 °F)	[1] [5]
Melting Point	-84 °C (-119 °F)	[1]
Appearance	Colorless gas	[1] [5]

Table 2: GHS Hazard Classification and Statements for **1,1,2-Trifluoroethane**

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Gases		Warning	H221: Flammable gas.
Gases Under Pressure		Warning	H280: Contains gas under pressure; may explode if heated.
Skin Corrosion/Irritation		Warning	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation		Warning	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure (Narcotic Effects)		Warning	H336: May cause drowsiness or dizziness.

Source: Synquest Labs Safety Data Sheet[\[2\]](#)Table 3: Toxicity Data for **1,1,2-Trifluoroethane**

Endpoint	Species	Value	Reference
LCLo (Inhalation)	Rabbit	25,000 mg/m ³ / 6 hours	[6]

Note: **1,1,2-Trifluoroethane** is reported to be a neurotoxin and a simple asphyxiant.[\[6\]](#) It is also indicated to target the liver and kidney.[\[5\]](#)[\[6\]](#)

Application Notes: Laboratory-Scale Synthesis

While not as commonly used as some other fluorinating agents, **1,1,2-Trifluoroethane** can serve as a valuable precursor in the synthesis of other fluorinated compounds. Its primary laboratory application is in dehydrofluorination reactions to produce vinylidene fluoride (1,1-difluoroethylene), a key monomer in the production of fluoropolymers.[\[7\]](#)[\[8\]](#)

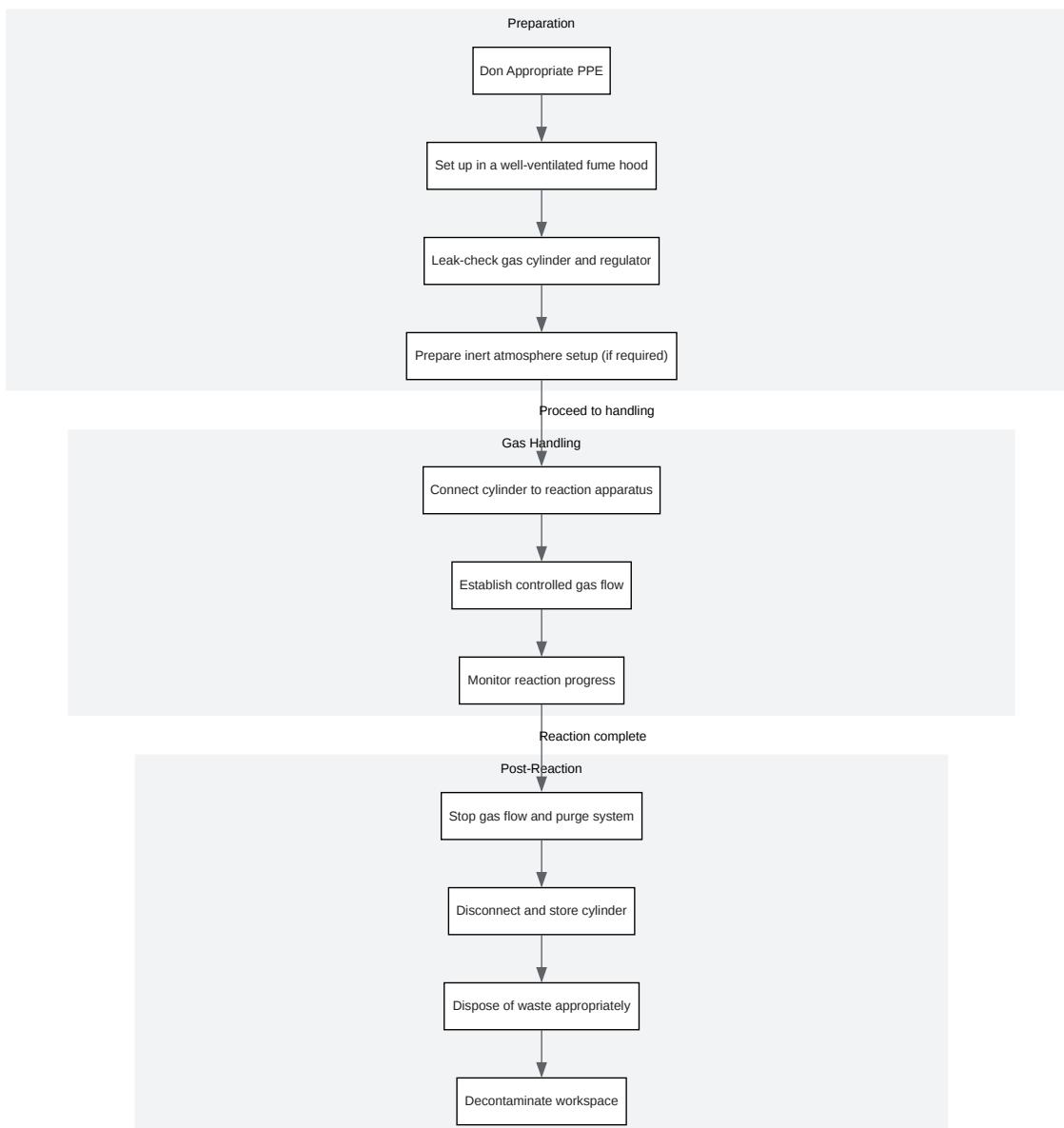
The introduction of fluorine-containing moieties is a critical strategy in drug development, as it can significantly enhance a molecule's metabolic stability, lipophilicity, and binding affinity.[\[5\]](#) Therefore, the synthesis of fluorinated building blocks from readily available precursors like **1,1,2-Trifluoroethane** is of considerable interest to medicinal chemists.

Experimental Protocols

3.1. General Protocol for Handling Gaseous **1,1,2-Trifluoroethane** in a Laboratory Setting

This protocol outlines the essential safety and handling procedures for working with gaseous **1,1,2-Trifluoroethane** in a research laboratory.

Workflow for Handling Gaseous **1,1,2-Trifluoroethane**



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of gaseous **1,1,2-Trifluoroethane**.

Materials:

- Cylinder of **1,1,2-Trifluoroethane**
- Appropriate gas regulator
- Inert gas (e.g., Nitrogen or Argon) for purging
- Reaction vessel and associated glassware
- Tubing compatible with fluorinated hydrocarbons
- Flow meter or mass flow controller
- Gas scrubber or trap for unreacted gas

Personal Protective Equipment (PPE):

- Safety goggles
- Flame-resistant lab coat
- Cryogenic gloves (when handling liquefied gas)
- Chemical-resistant gloves (e.g., nitrile)

Procedure:

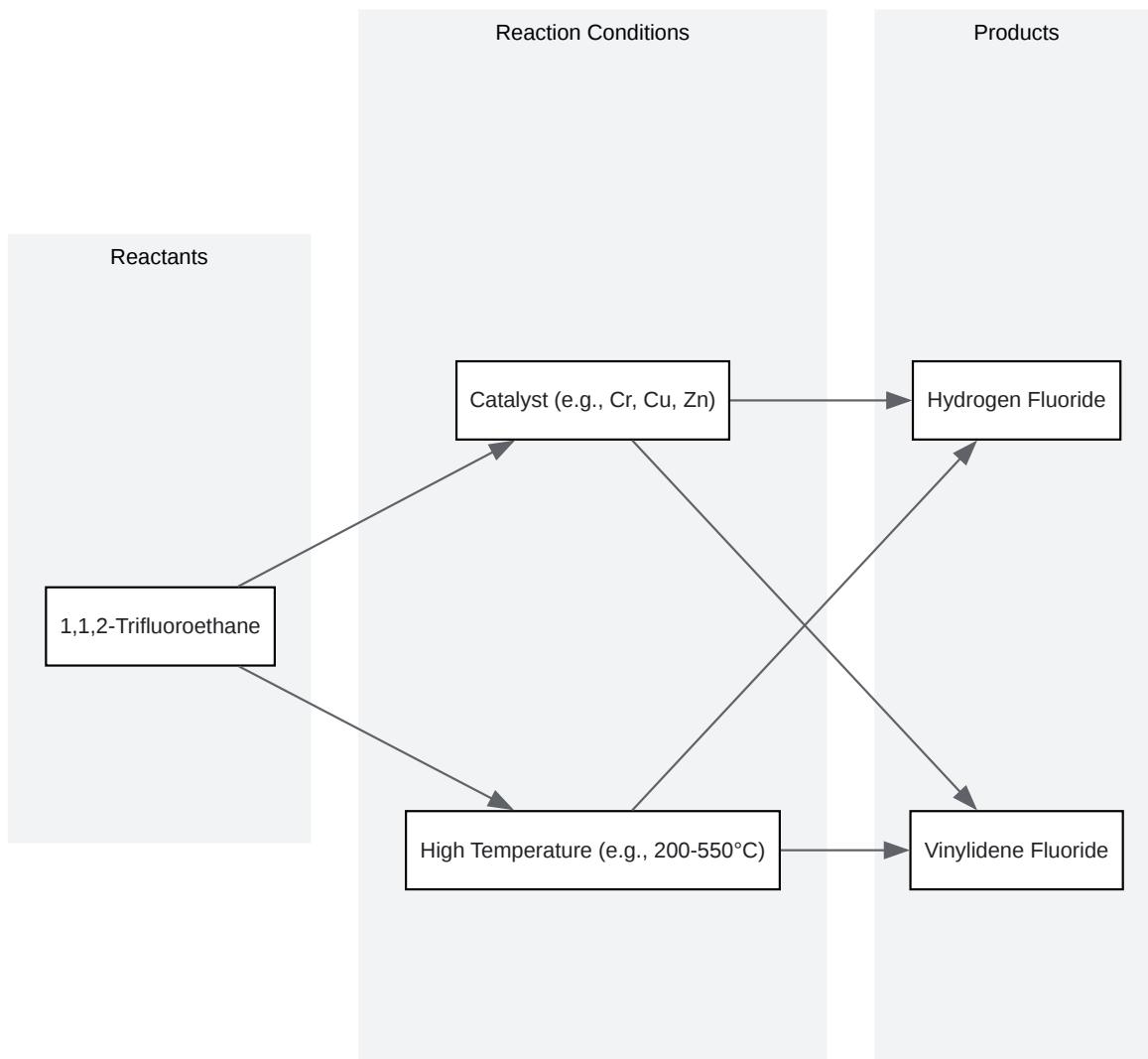
- Work Area Setup: All manipulations involving **1,1,2-Trifluoroethane** must be conducted in a well-ventilated chemical fume hood.[\[9\]](#) Ensure that a safety shower and eyewash station are readily accessible.
- Cylinder Handling: Secure the gas cylinder in an upright position using a cylinder clamp or stand.
- Regulator and Line Check: Before connecting to the reaction apparatus, ensure the gas regulator is compatible with **1,1,2-Trifluoroethane** and in good working condition. Perform a leak test on the cylinder valve and regulator connections using a suitable leak detection solution.

- **Inert Atmosphere:** For moisture or air-sensitive reactions, purge the reaction apparatus with an inert gas (Nitrogen or Argon) before introducing **1,1,2-Trifluoroethane**.
- **Gas Introduction:** Connect the gas cylinder to the reaction apparatus via compatible tubing. Use a flow meter or mass flow controller to introduce the gas at a controlled rate.
- **Reaction Monitoring:** Monitor the reaction progress using appropriate analytical techniques (e.g., GC-MS, NMR).
- **Post-Reaction Purge:** Upon completion of the reaction, stop the flow of **1,1,2-Trifluoroethane** and purge the reaction apparatus with an inert gas to remove any residual reactant.
- **Cylinder Disconnection and Storage:** Close the cylinder valve securely. Disconnect the regulator and replace the cylinder cap. Store the cylinder in a cool, dry, well-ventilated area away from incompatible materials.^[9]
- **Waste Disposal:** Any unreacted **1,1,2-Trifluoroethane** should be passed through a suitable scrubber or trap. Dispose of all chemical waste in accordance with institutional and local regulations.

3.2. Protocol for the Synthesis of Vinylidene Fluoride via Dehydrofluorination of **1,1,2-Trifluoroethane**

This protocol describes a general procedure for the gas-phase dehydrofluorination of **1,1,2-Trifluoroethane** to produce vinylidene fluoride. This reaction is typically carried out at elevated temperatures, often with a catalyst.

Logical Flow for Dehydrofluorination of **1,1,2-Trifluoroethane**



[Click to download full resolution via product page](#)

Caption: Logical relationship for the synthesis of vinylidene fluoride.

Materials:

- **1,1,2-Trifluoroethane**
- High-temperature tube furnace
- Quartz or stainless steel reactor tube
- Catalyst (e.g., a mixture of Cr, Cu, and Zn oxides)^[2]
- Inert support for the catalyst (e.g., alumina)
- Temperature controller
- Mass flow controllers for gas delivery
- Cold trap (e.g., dry ice/acetone bath) for product collection
- Scrubber for acidic byproducts (e.g., aqueous KOH or NaOH solution)

Procedure:

- Catalyst Preparation and Packing: Prepare the catalyst according to literature procedures. Pack the reactor tube with the catalyst bed, ensuring uniform packing to prevent channeling.
- System Assembly: Assemble the reactor system within a fume hood. Connect the **1,1,2-Trifluoroethane** gas cylinder to the reactor inlet via a mass flow controller. The reactor outlet should be connected to a cold trap followed by a scrubber to neutralize the hydrogen fluoride byproduct.
- System Purge: Purge the entire system with an inert gas (e.g., Nitrogen) to remove air and moisture.
- Reaction Initiation: Heat the furnace to the desired reaction temperature (e.g., 200-550 °C). ^[2] Once the temperature has stabilized, stop the inert gas flow and introduce a controlled flow of **1,1,2-Trifluoroethane** into the reactor.
- Product Collection: The gaseous product stream exiting the reactor is passed through the cold trap to condense the vinylidene fluoride.

- Byproduct Neutralization: The non-condensable gases, including unreacted starting material and hydrogen fluoride, are passed through the scrubber.
- Reaction Completion and Shutdown: Once the desired amount of product has been collected or the reaction is complete, stop the flow of **1,1,2-Trifluoroethane** and switch to an inert gas flow to purge the reactor. Allow the furnace to cool to room temperature.
- Product Isolation and Analysis: Isolate the condensed vinylidene fluoride from the cold trap. The product can be analyzed and characterized by standard analytical techniques such as GC-MS and NMR spectroscopy.

Emergency Procedures

In Case of a Leak:

- Evacuate the immediate area.
- If it can be done safely, close the cylinder valve.
- Ensure the fume hood is operating at maximum capacity to ventilate the area.
- Do not re-enter the area until it has been determined to be safe by atmospheric monitoring.

First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[9]
- Skin Contact: For gas exposure, there are no immediate first aid requirements. For contact with liquefied gas, flush the affected area with lukewarm water. Do not apply direct heat. Seek medical attention for frostbite.
- Eye Contact: For gas exposure, no specific first aid is required. For contact with liquefied gas, immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[9]
- Ingestion: Ingestion is not a likely route of exposure for a gas.

Fire Fighting Measures:

- **1,1,2-Trifluoroethane** is a flammable gas.[2]
- Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish fires.[9]
- If a cylinder is exposed to fire, cool it with water spray from a safe distance to prevent rupture.[9]
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of Fluorinated and Fluoroalkylated Heterocycles Containing at Least One Sulfur Atom via Cycloaddition Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. CN111116304B - Method for synthesizing 1, 2-difluoroethane and 1,1, 2-trifluoroethane - Google Patents [patents.google.com]
- 3. 1,1,2-Trifluoroethane | C2H3F3 | CID 9890 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1,1,2-Trifluoroethane [webbook.nist.gov]
- 5. tcichemicals.com [tcichemicals.com]
- 6. tsukuba.repo.nii.ac.jp [tsukuba.repo.nii.ac.jp]
- 7. benchchem.com [benchchem.com]
- 8. Vinylidene fluoride | CH₂=CF₂ | CID 6369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Gaseous 1,1,2-Trifluoroethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584508#protocol-for-handling-gaseous-1-1-2-trifluoroethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com